

Introduction: The Cyclopentanamine Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-(2-Methoxyethoxy)cyclopentan-1-amine

Cat. No.: B13298008

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The cyclopentane ring is a prevalent structural motif in a vast array of biologically active molecules, including natural products and synthetic pharmaceuticals.^[1] Its conformational flexibility allows it to present appended functional groups in well-defined spatial orientations, making it an attractive scaffold for the design of ligands that can interact with high specificity and affinity with biological targets. The introduction of an amine functionality to this ring system, affording cyclopentanamine derivatives, opens up a rich design space for medicinal chemists. These compounds can serve as key intermediates in the synthesis of complex drugs or as pharmacophoric elements in their own right.^[2]

This guide focuses on **2-(2-methoxyethoxy)cyclopentan-1-amine**, a specific derivative that combines the cyclopentanamine core with a methoxyethoxy side chain. While specific data for this exact molecule is sparse in publicly available literature, this document will provide a comprehensive overview of its structural analogs, such as *rel*-(1*R*,3*S*)-3-(2-Methoxyethoxy)cyclopentan-1-amine (CAS Number: 2808310-23-6) and 2-methoxycyclopentan-1-amine (CAS Number: 954582-89-9), to infer its properties, synthesis, and potential applications.^[3]^[4] The principles and methodologies discussed herein are broadly applicable to this class of compounds and are intended to provide researchers, scientists, and drug development professionals with a solid foundation for their work.

Physicochemical Properties and Structural Analysis

The physicochemical properties of a molecule are critical determinants of its pharmacokinetic and pharmacodynamic behavior. For **2-(2-methoxyethoxy)cyclopentan-1-amine** and its analogs, the interplay between the lipophilic cyclopentyl ring, the polar amine group, and the flexible, hydrophilic methoxyethoxy side chain will govern properties such as solubility, permeability, and plasma protein binding.

Below is a table summarizing the computed physicochemical properties for two closely related analogs. These values provide a reasonable estimate of the expected properties for the title compound.

Property	rel-(1R,3S)-3-(2-Methoxyethoxy)cyclopentan-1-amine[3]	2-Methoxycyclopentan-1-amine[4]
CAS Number	2808310-23-6	954582-89-9
Molecular Formula	C ₈ H ₁₇ NO ₂	C ₆ H ₁₃ NO
Molecular Weight	159.23 g/mol	115.17 g/mol
Topological Polar Surface Area (TPSA)	44.48 Å ²	35.3 Å ²
LogP	0.5292	0.1
Hydrogen Bond Donors	1	1
Hydrogen Bond Acceptors	3	2
Rotatable Bonds	4	1

The presence of the methoxyethoxy group in rel-(1R,3S)-3-(2-Methoxyethoxy)cyclopentan-1-amine increases its molecular weight, TPSA, and number of hydrogen bond acceptors and rotatable bonds compared to 2-methoxycyclopentan-1-amine. This is expected to enhance its aqueous solubility and polarity.

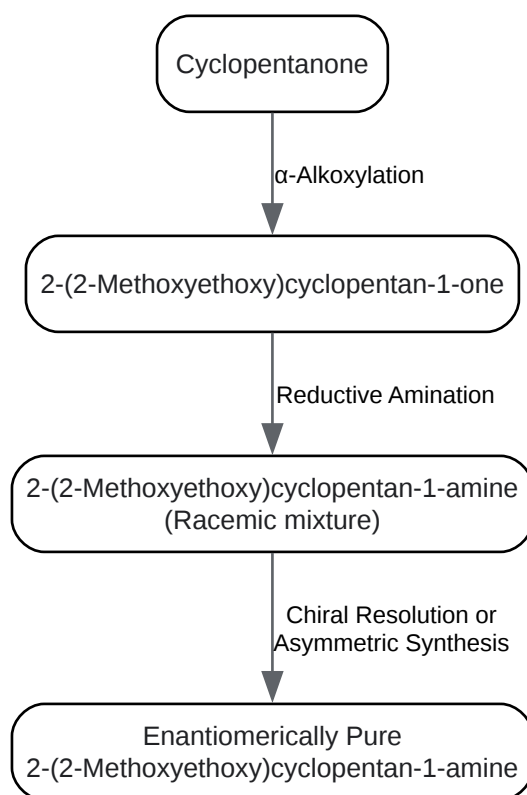
Structural and Stereochemical Considerations

2-(2-Methoxyethoxy)cyclopentan-1-amine possesses two stereocenters at the C1 and C2 positions of the cyclopentane ring. This gives rise to four possible stereoisomers: (1R,2R), (1S,2S), (1R,2S), and (1S,2R). The relative orientation of the amine and methoxyethoxy groups (cis or trans) will significantly influence the molecule's three-dimensional shape and, consequently, its biological activity. The synthesis of a single, desired stereoisomer is a key challenge and a critical aspect of its application in drug development.

Synthesis Strategies for 2-Substituted Cyclopentanamines

The synthesis of 2-substituted cyclopentanamines can be approached through several strategic disconnections. A common and versatile method is the reductive amination of a corresponding 2-substituted cyclopentanone. The control of stereochemistry during this process is paramount and can often be achieved through substrate control or the use of chiral reagents or catalysts.

Below is a plausible synthetic workflow for the preparation of **2-(2-methoxyethoxy)cyclopentan-1-amine**, starting from cyclopentanone.



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Caption: Plausible synthetic workflow for **2-(2-Methoxyethoxy)cyclopentan-1-amine**.

Experimental Protocol: Synthesis of 2-(2-Methoxyethoxy)cyclopentan-1-one (Hypothetical)

This protocol is based on general methods for the α -alkoxylation of ketones.

- **Enolate Formation:** To a solution of cyclopentanone (1.0 eq) in a suitable aprotic solvent (e.g., THF) at -78 °C under an inert atmosphere (e.g., argon), add a strong base such as lithium diisopropylamide (LDA) (1.1 eq) dropwise. Stir the mixture for 1 hour at -78 °C to ensure complete enolate formation. The rationale for using a strong, non-nucleophilic base at low temperature is to achieve rapid and quantitative deprotonation without competing side reactions.
- **Oxidation:** To the enolate solution, add a solution of an oxidizing agent such as a molybdenum peroxide reagent (e.g., MoOPH) (1.2 eq) in THF. The choice of oxidant is crucial for achieving high yields of the α -hydroxy ketone.
- **Williamson Ether Synthesis:** After quenching the reaction and workup to isolate the 2-hydroxycyclopentanone, dissolve it in a polar aprotic solvent like DMF. Add a base such as sodium hydride (1.2 eq) portion-wise at 0 °C, followed by the addition of 2-methoxyethyl chloride (1.1 eq). The reaction is then allowed to warm to room temperature and stirred until completion. This step introduces the methoxyethoxy side chain.
- **Purification:** The crude product is purified by column chromatography on silica gel to yield 2-(2-methoxyethoxy)cyclopentan-1-one.

Reductive Amination

The resulting ketone can then be subjected to reductive amination. This can be achieved using a variety of reagents, such as ammonia in the presence of a reducing agent like sodium cyanoborohydride or through catalytic hydrogenation. For asymmetric synthesis, a chiral amine or a chiral catalyst can be employed.

Spectroscopic Characterization

The structural elucidation of **2-(2-methoxyethoxy)cyclopentan-1-amine** would rely on a combination of spectroscopic techniques.

- ¹H NMR: The proton NMR spectrum would be expected to show characteristic signals for the cyclopentyl protons, the methoxy group (a singlet around 3.3-3.4 ppm), and the protons of the ethoxy bridge. The protons on the carbons bearing the amine and ether groups would appear as multiplets at a lower field due to the deshielding effect of the heteroatoms. The N-H protons of the primary amine would typically appear as a broad singlet, the chemical shift of which is concentration and solvent-dependent.[5][6]
- ¹³C NMR: The carbon NMR spectrum would show eight distinct signals corresponding to the eight carbon atoms in the molecule. The carbons attached to the nitrogen and oxygen atoms would be shifted downfield.
- IR Spectroscopy: The infrared spectrum would exhibit a characteristic N-H stretching absorption for the primary amine in the region of 3300-3500 cm⁻¹, typically as a pair of bands.[5][6] A strong C-O stretching band for the ether linkage would also be present around 1100 cm⁻¹.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound. Characteristic fragmentation patterns for amines, such as α-cleavage, would also be observed.[6]

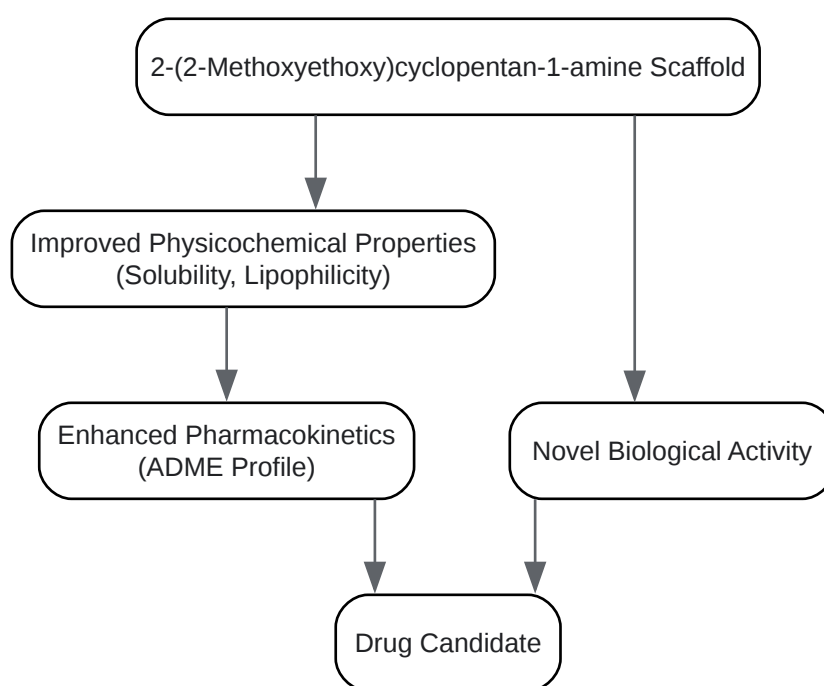
Applications in Drug Discovery and Development

The 2-substituted cyclopentanamine scaffold is a valuable building block in medicinal chemistry. For instance, derivatives of this scaffold are key intermediates in the synthesis of important drugs like Ticagrelor, a P2Y₁₂ platelet inhibitor.[2]

The introduction of a methoxyethoxy group can have several beneficial effects on the properties of a drug candidate:

- Improved Solubility: The ether oxygens can act as hydrogen bond acceptors, improving aqueous solubility.

- **Metabolic Stability:** The ether linkage is generally more stable to metabolic degradation than an ester or amide bond.
- **Modulation of Lipophilicity:** The methoxyethoxy group can fine-tune the overall lipophilicity of the molecule, which is a critical parameter for absorption, distribution, metabolism, and excretion (ADME) properties.
- **Conformational Control:** The flexible ether chain can adopt various conformations, potentially allowing for optimal interactions with a biological target.



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Caption: Role of the **2-(2-methoxyethoxy)cyclopentan-1-amine** scaffold in drug design.

The amine group of **2-(2-methoxyethoxy)cyclopentan-1-amine** can serve as a handle for further chemical modifications, allowing for the introduction of a wide range of substituents to explore the structure-activity relationship (SAR) of a lead compound. The cyclopentane ring provides a rigid framework to position these substituents in a defined three-dimensional space. The potential for stereoisomers also allows for the exploration of stereospecific interactions with chiral biological targets like enzymes and receptors.

Safety and Handling

As a primary amine, **2-(2-methoxyethoxy)cyclopentan-1-amine** should be handled with appropriate safety precautions. Primary amines are typically corrosive and can cause skin and eye irritation or burns. They can also be harmful if inhaled or swallowed. It is recommended to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For specific handling and storage information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier. The compound should be stored in a tightly sealed container in a cool, dry place.[3]

Conclusion

While specific experimental data on **2-(2-methoxyethoxy)cyclopentan-1-amine** is not readily available, by examining its structural analogs, we can confidently predict its key properties and potential utility. The combination of the cyclopentanamine scaffold with the methoxyethoxy side chain makes it an intriguing building block for medicinal chemistry. Its synthesis is achievable through established organic chemistry methodologies, and its structural features offer multiple avenues for optimization in a drug discovery program. As the demand for novel chemical entities with improved drug-like properties continues to grow, scaffolds such as **2-(2-methoxyethoxy)cyclopentan-1-amine** and its derivatives will undoubtedly play an important role in the development of the next generation of therapeutics.

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